

physical characteristics of 2,3,4-Trimethoxybenzaldehyde

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Compound of Interest

Compound Name: 2,3,4-Trimethoxybenzaldehyde

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An In-depth Technical Guide on the Physical Characteristics of **2,3,4**-

Trimethoxybenzaldehyde

This technical guide provides a comprehensive overview of the key physical and chemical properties of **2,3,4-Trimethoxybenzaldehyde**, a versatile aromatic compound utilized in various research and industrial applications.[1] The information is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis.

Chemical Identity and Structure

2,3,4-Trimethoxybenzaldehyde is a trisubstituted aromatic aldehyde. Its structure consists of a benzene ring substituted with an aldehyde group and three methoxy groups at positions 2, 3, and 4.

• IUPAC Name: 2,3,4-trimethoxybenzaldehyde[2]

• CAS Number: 2103-57-3[1][2][3]

Molecular Formula: C₁₀H₁₂O₄[1][2][3][4]

Molecular Weight: 196.20 g/mol [2][4]

SMILES: COC1=C(C(=C(C=C1)C=O)OC)OC[2]



Physical and Chemical Properties

The physical properties of **2,3,4-Trimethoxybenzaldehyde** are summarized in the table below. These characteristics are crucial for its handling, storage, and application in various synthetic procedures.

Property	Value	References
Appearance	White to off-white or creamish crystalline powder.	[1][5]
Melting Point	36 - 43 °C	[1]
Boiling Point	168 - 170 °C at 12 mmHg	[3][5]
Density	~1.22 g/cm³ (rough estimate)	[3]
Solubility	Soluble in various organic solvents.	[1]
Flash Point	> 112 °C	[5]
Purity	≥ 98%	[6][7]
Storage	Store at 0 - 8 °C, under nitrogen.	[1][7][8]

Experimental Protocols

The determination of the physical properties listed above follows standardized laboratory procedures.

Melting Point Determination

The melting point is determined using the capillary method. A small, powdered sample of **2,3,4- Trimethoxybenzaldehyde** is packed into a capillary tube, which is then placed in a melting point apparatus. The temperature is gradually increased, and the range from the temperature at which the substance begins to melt to the temperature at which it is completely liquid is recorded.



Boiling Point Determination

The boiling point is determined under reduced pressure (vacuum) to prevent thermal decomposition of the compound. The substance is heated in a distillation apparatus connected to a vacuum pump. A manometer is used to measure the pressure, and the temperature at which the liquid boils and its vapor pressure equals the applied pressure is recorded as the boiling point at that specific pressure.

Solubility Determination (Gravimetric Method)

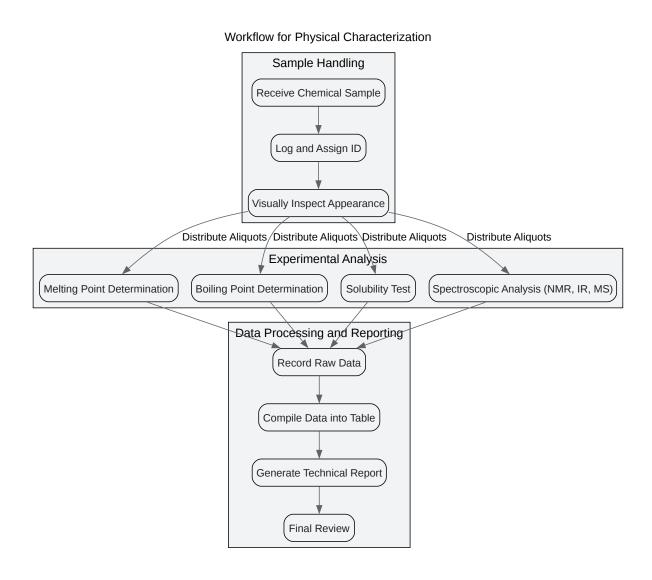
The solubility in a given solvent is determined by preparing a saturated solution at a specific temperature.

- An excess amount of 2,3,4-Trimethoxybenzaldehyde is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for a prolonged period to ensure equilibrium is reached.
- A known volume of the clear, saturated supernatant is carefully withdrawn.
- The solvent is evaporated from the withdrawn sample, and the mass of the remaining solid solute is measured.
- The solubility is then calculated and expressed in terms of mass of solute per volume of solvent (e.g., g/100 mL).

Data Analysis and Workflow

The following diagram illustrates the logical workflow for the physical characterization of a chemical substance like **2,3,4-Trimethoxybenzaldehyde**.





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